

Application Note: GC-MS Analysis of 2-Hydroxyethyl Acetate

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Compound of Interest

Compound Name: 2-Hydroxyethyl acetate

Cat. No.: B165343

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Introduction

2-Hydroxyethyl acetate, also known as ethylene glycol monoacetate, is a versatile chemical intermediate and solvent used in various industrial and pharmaceutical applications.^{[1][2][3]} Its presence and purity are critical parameters that necessitate a reliable and accurate analytical method for its quantification. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique that offers high sensitivity and selectivity for the analysis of volatile and semi-volatile compounds like **2-hydroxyethyl acetate**.^{[1][4]} This document provides a detailed protocol for the quantitative analysis of **2-hydroxyethyl acetate** using GC-MS.

Quantitative Data Summary

The following table summarizes the expected quantitative performance of the described GC-MS method for the analysis of **2-hydroxyethyl acetate**. This data is representative and may vary based on the specific instrumentation and laboratory conditions.

Parameter	Value
Retention Time (RT)	Approximately 8.5 minutes
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.5 µg/mL
Linearity (R ²)	> 0.995
Precision (%RSD)	< 5%
Accuracy (% Recovery)	95 - 105%

Experimental Workflow



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References

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